

Diphenyl(4-vinylphenyl)phosphine chemical properties and structure

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Compound of Interest

Compound Name: *Diphenyl(4-vinylphenyl)phosphine*

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An In-depth Technical Guide to **Diphenyl(4-vinylphenyl)phosphine**: Properties, Synthesis, and Applications

Introduction

Diphenyl(4-vinylphenyl)phosphine, also known as 4-(diphenylphosphino)styrene, is a bifunctional organophosphorus compound that has garnered significant interest within the scientific community. Its unique structure, featuring both a nucleophilic trivalent phosphorus center and a polymerizable vinyl group, makes it a versatile building block in various fields, from catalysis to materials science. This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **diphenyl(4-vinylphenyl)phosphine**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Physicochemical Properties

The structure of **diphenyl(4-vinylphenyl)phosphine** consists of a phosphorus atom bonded to two phenyl rings and one 4-vinylphenyl group. The phosphorus atom possesses a lone pair of electrons, which is responsible for its nucleophilic and ligand properties. The vinyl group, on the other hand, can participate in polymerization reactions.

Caption: Chemical structure of **Diphenyl(4-vinylphenyl)phosphine**.

The physicochemical properties of **diphenyl(4-vinylphenyl)phosphine** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₇ P	[1][2][3]
Molar Mass	288.32 g/mol	[1][3]
Appearance	White to off-white or light yellow powder/crystal	[2][3]
Melting Point	75-81 °C	[1][3]
Boiling Point	396.5 ± 21.0 °C (Predicted)	[1][3]
Solubility	Soluble in organic solvents, limited solubility in water	[2]
CAS Number	40538-11-2	[1][2][3]

Spectroscopic Characterization

Spectroscopic techniques are essential for the structural elucidation and purity assessment of **diphenyl(4-vinylphenyl)phosphine**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum typically shows multiplets in the aromatic region (around 7.2-7.6 ppm) corresponding to the protons of the phenyl and vinylphenyl groups. The vinyl protons usually appear as a characteristic set of multiplets in the range of 5.2-6.8 ppm.
 - ³¹P NMR: The phosphorus-31 NMR spectrum exhibits a characteristic singlet for the phosphine group. In a deuterated chloroform (CDCl₃) solvent, the chemical shift is approximately -6.21 ppm.[4] A minor peak corresponding to the phosphine oxide may also be observed around 29.1 ppm, indicating slight oxidation.[4]
- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic absorption bands. These include bands for C-H stretching of the aromatic rings (around 3050-3080 cm⁻¹), C=C

stretching of the vinyl group and aromatic rings (around 1600 cm^{-1}), and P-C stretching vibrations.[4]

Synthesis of Diphenyl(4-vinylphenyl)phosphine

A common and effective method for the synthesis of **diphenyl(4-vinylphenyl)phosphine** involves the reaction of a Grignard reagent derived from 4-chlorostyrene with chlorodiphenylphosphine.

Experimental Protocol

Materials:

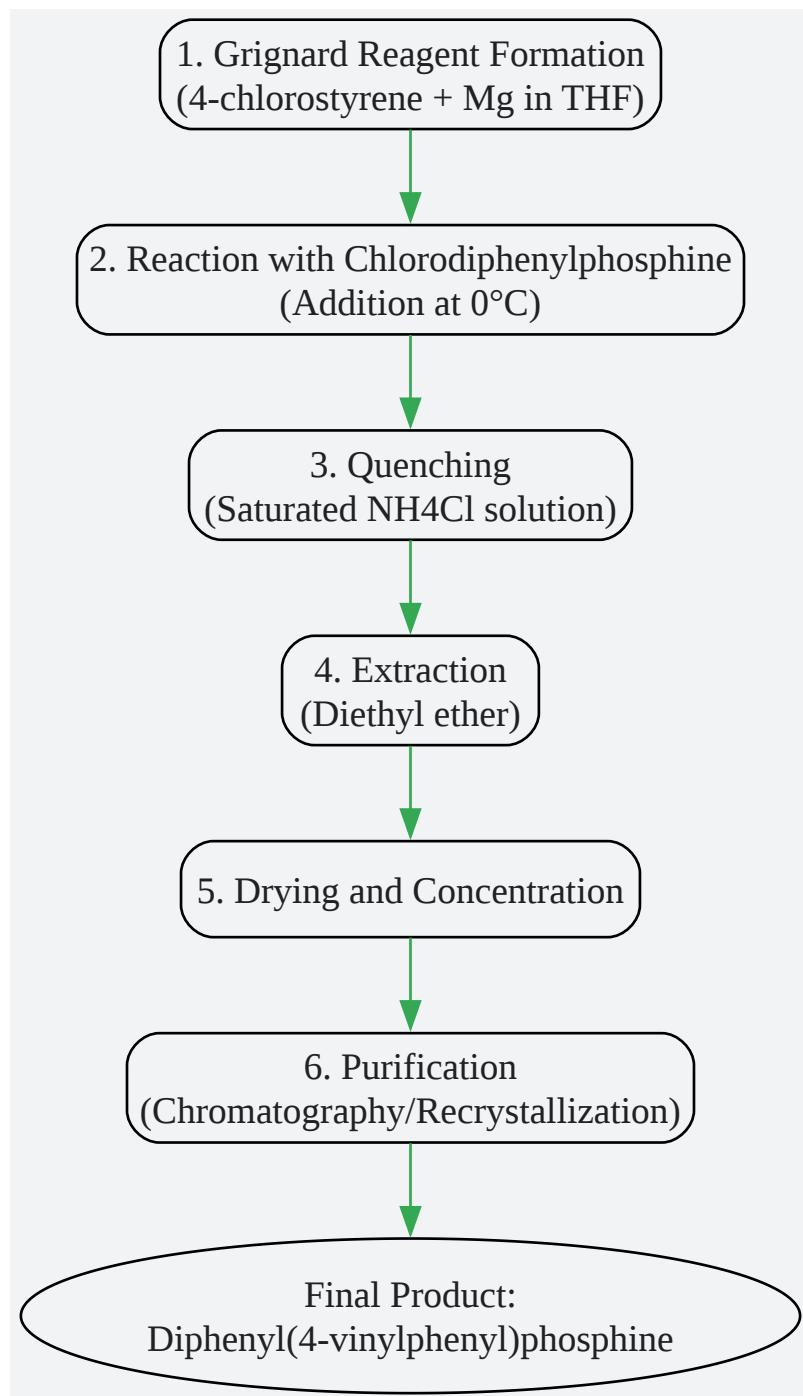
- 4-chlorostyrene
- Magnesium turnings
- Anhydrous tetrahydrofuran (THF)
- Chlorodiphenylphosphine
- Iodine (crystal)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Inert gas (Argon or Nitrogen)

Procedure:

- Grignard Reagent Formation:
 - In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add magnesium turnings.

- Activate the magnesium by adding a small crystal of iodine and gently warming under an inert atmosphere.
 - Add a solution of 4-chlorostyrene in anhydrous THF dropwise to the magnesium turnings. The reaction is initiated, which is indicated by a gentle reflux.
 - After the addition is complete, continue to reflux the mixture for an additional 1-2 hours to ensure complete formation of the Grignard reagent, (4-vinylphenyl)magnesium chloride.
- Reaction with Chlorodiphenylphosphine:
 - Cool the Grignard reagent solution to 0 °C in an ice bath.
 - Slowly add a solution of chlorodiphenylphosphine in anhydrous THF to the Grignard reagent via the dropping funnel with vigorous stirring. Maintain the temperature below 10 °C.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours or overnight.
 - Work-up and Purification:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Extract the product with diethyl ether.
 - Separate the organic layer, and wash it with brine.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter and concentrate the solvent under reduced pressure to obtain the crude product.
 - Purify the crude product by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/hexanes) to yield pure **diphenyl(4-vinylphenyl)phosphine**.

Workflow Diagram



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Caption: Synthesis workflow for **Diphenyl(4-vinylphenyl)phosphine**.

Reactivity and Applications

The dual functionality of **diphenyl(4-vinylphenyl)phosphine** makes it a valuable compound in several areas of chemistry.

As a Ligand in Homogeneous Catalysis

The phosphorus atom in **diphenyl(4-vinylphenyl)phosphine** can donate its lone pair of electrons to a transition metal center, forming a metal-phosphine complex. These complexes are often highly effective catalysts for a variety of cross-coupling reactions, including:

- Suzuki-Miyaura Coupling
- Heck Reaction
- Buchwald-Hartwig Amination
- Sonogashira Coupling
- Stille Coupling

The electronic and steric properties of the phosphine ligand can be tuned to optimize the catalytic activity and selectivity for a specific reaction.

In Materials Science and Polymer Chemistry

The vinyl group allows **diphenyl(4-vinylphenyl)phosphine** to act as a monomer in polymerization reactions. This enables the incorporation of phosphine moieties into polymer chains, leading to the synthesis of functional polymers with applications such as:

- Polymer-supported catalysts: Immobilizing catalytic metal complexes on a polymer backbone can facilitate catalyst recovery and reuse.
- Flame retardants: Phosphorus-containing polymers often exhibit flame-retardant properties.
- Metal-ion sensors: The phosphine groups can act as binding sites for metal ions, allowing for the development of sensory materials.

Safety and Handling

Diphenyl(4-vinylphenyl)phosphine, like many other phosphines, requires careful handling due to its potential toxicity and air sensitivity.[\[2\]](#)

- Handling: It should be handled in a well-ventilated fume hood.[2][5] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn.[6][7]
- Storage: The compound is sensitive to air and moisture. It should be stored under an inert atmosphere (argon or nitrogen) in a tightly sealed container in a cool, dry place.[3][5]
- Hazards: Phosphines can be harmful if swallowed or inhaled.[1][5] They can also cause skin and eye irritation.[5][6][7]

Conclusion

Diphenyl(4-vinylphenyl)phosphine is a highly versatile and valuable compound in modern chemistry. Its unique combination of a phosphine ligand and a polymerizable vinyl group provides a powerful platform for the development of advanced catalysts and functional materials. A thorough understanding of its chemical properties, synthesis, and reactivity is crucial for harnessing its full potential in various scientific and industrial applications.

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